Navigating the Thiol-Reactive Landscape: A Technical Guide to Sulfonated Methanethiosulfonates

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Compound of Interest

Compound Name:	*Sodium (5-Sulfonatopentyl)methanethiosulfonate*
CAS No.:	*385398-80-1*
Cat. No.:	*B014241*

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To our valued scientific community:

This technical guide was initially conceived to provide an in-depth exploration of **Sodium (5-Sulfonatopentyl)methanethiosulfonate**. However, a comprehensive search of available scientific literature and chemical databases has revealed a significant lack of specific information regarding a compound with this exact nomenclature. The search results consistently redirected to the more commonly known Sodium methanethiosulfonate and a structurally related compound, Sodium (2-Sulfonatoethyl)methanethiosulfonate.

This suggests that "**Sodium (5-Sulfonatopentyl)methanethiosulfonate**" may be a less common, non-standardized designation, or potentially a misnomer. In the spirit of scientific accuracy and to provide the most valuable and reliable information to researchers, this guide will instead focus on the well-documented and commercially available thiol-reactive agent, Sodium (2-Sulfonatoethyl)methanethiosulfonate (MTSES). We will also draw comparisons to

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the parent compound, Sodium methanethiosulfonate, to provide a broader context for understanding this class of reagents.

Our objective is to equip researchers, scientists, and drug development professionals with the critical technical knowledge required to effectively utilize these powerful tools for protein modification and functional analysis.

Section 1: Core Compound Identification and Properties

A precise understanding of a reagent's fundamental chemical properties is the bedrock of reproducible and reliable experimental design. Here, we delineate the key identifiers for Sodium (2-Sulfonatoethyl)methanethiosulfonate.

Molecular Structure and Formula

The chemical structure of Sodium (2-Sulfonatoethyl)methanethiosulfonate is characterized by a methanethiosulfonate functional group linked to a sulfonated ethyl chain. This sulfonate group imparts significant aqueous solubility, a critical feature for biological applications.

Table 1: Physicochemical Properties of Sodium (2-Sulfonatoethyl)methanethiosulfonate

Property	Value	Source
Molecular Formula	$C_3H_7NaO_5S_3$	[1]
Molecular Weight	242.26 g/mol	[1]
CAS Number	184644-83-5	[1]
Common Abbreviation	MTSES	[1]

Section 2: The Mechanism of Action: Thiol-Specific Modification

Methanethiosulfonate (MTS) reagents are renowned for their high reactivity and specificity towards sulfhydryl (thiol) groups, primarily found in the cysteine residues of proteins. This

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reactivity is the cornerstone of their utility in biochemical and pharmaceutical research.

The core of the reaction involves the nucleophilic attack of a deprotonated thiol group (thiolate anion, RS^-) on the sulfur atom of the thiosulfonate group in MTSES. This results in the formation of a mixed disulfide bond between the target molecule and the methanethiosulfonate reagent, with the concomitant release of the methanesulfinate leaving group.

Figure 1. Reaction of MTSES with a protein thiol.



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Caption: Figure 1. Reaction of MTSES with a protein thiol.

The high specificity of this reaction allows for the targeted labeling and modification of cysteine residues, enabling a wide array of experimental applications.

Section 3: Applications in Research and Drug Development

The unique properties of MTS reagents, particularly water-soluble variants like MTSES, have cemented their role in numerous areas of scientific inquiry.

Probing Protein Structure and Function

The ability to selectively modify cysteine residues makes MTSES an invaluable tool for structure-function studies of proteins. For instance, it is widely used as a sulfhydryl-reactive probe for ion channels, such as GABA-A receptors.[1] By modifying specific cysteine residues within the channel pore or gating domains, researchers can infer the structural rearrangements that accompany channel function.

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Bioconjugation and Drug Delivery

The thiol-reactive nature of MTS reagents is leveraged in the development of antibody-drug conjugates (ADCs) and other targeted therapeutic delivery systems. By introducing cysteine residues at specific sites on an antibody, MTS-functionalized linker-payload molecules can be attached, creating a highly specific and potent therapeutic agent.

Radiopharmaceutical Development

MTS compounds are utilized in the preparation of conjugates for use as radiopharmaceuticals. [2] The stable disulfide bond formed allows for the secure attachment of chelating agents that can then be complexed with a radioisotope for imaging or therapeutic purposes.

Section 4: Experimental Protocols and Considerations

The successful application of MTSES hinges on careful experimental design and execution. Here, we outline a general protocol for protein modification and highlight key considerations.

General Protocol for Protein Modification with MTSES

Objective: To label accessible cysteine residues on a target protein with MTSES.

Materials:

- Target protein with at least one cysteine residue
- Sodium (2-Sulfonatoethyl)methanethiosulfonate (MTSES)
- Reaction Buffer (e.g., phosphate-buffered saline, pH 7.2-7.8)
- Reducing agent (e.g., Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP)) - for pre-reduction of protein thiols
- Desalting column or dialysis membrane - for removal of excess reagent

Procedure:

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- Protein Preparation: If the protein's cysteine residues are not already in a reduced state, incubate the protein with a 10-fold molar excess of a reducing agent like TCEP for 30 minutes at room temperature.
- Removal of Reducing Agent: It is critical to remove the reducing agent before adding MTSES, as it will compete for the reagent. Use a desalting column or dialysis to exchange the protein into a fresh, degassed reaction buffer.
- MTSES Stock Solution: Prepare a fresh stock solution of MTSES in the reaction buffer immediately before use. MTS reagents can be susceptible to hydrolysis.
- Labeling Reaction: Add a 10- to 20-fold molar excess of MTSES to the protein solution. The optimal molar excess should be determined empirically.
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C. The reaction time may need optimization depending on the reactivity of the specific cysteine residue.
- Quenching the Reaction (Optional): The reaction can be quenched by adding a small molecule thiol, such as β-mercaptoethanol or cysteine, to consume any unreacted MTSES.
- Removal of Excess Reagent: Remove unreacted MTSES and byproducts by desalting or dialysis.
- Verification of Labeling: Confirm the extent of labeling using techniques such as mass spectrometry (to observe the mass shift corresponding to the MTSES adduct) or Ellman's reagent (to quantify the remaining free thiols).

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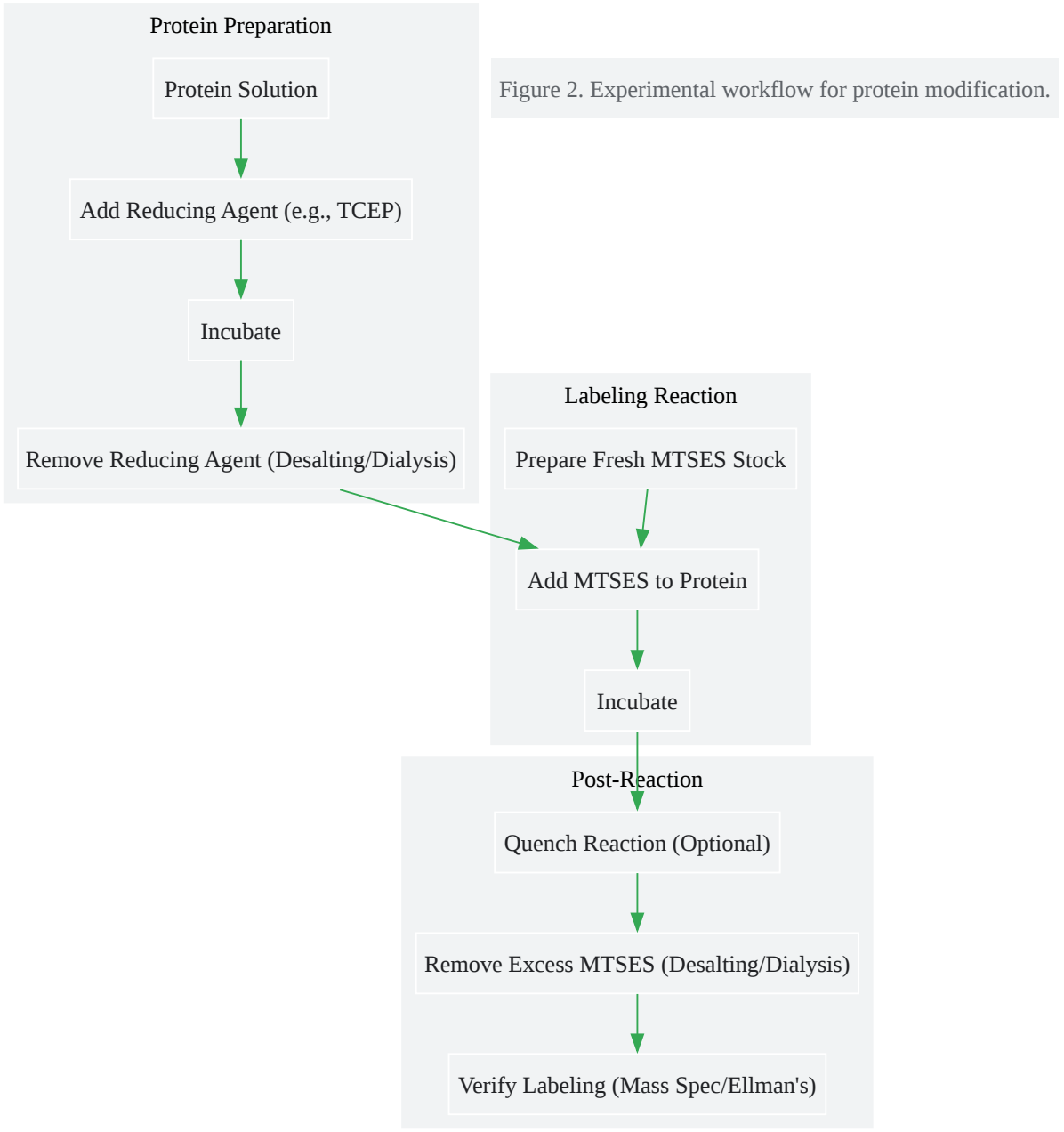


Figure 2. Experimental workflow for protein modification.

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Caption: Figure 2. Experimental workflow for protein modification.

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Causality in Experimental Choices

- pH of the Reaction Buffer: The reaction rate is pH-dependent, as it requires the deprotonated thiolate form of the cysteine residue. Maintaining a pH between 7.2 and 7.8 ensures a sufficient concentration of the reactive thiolate while minimizing potential side reactions.
- Choice of Reducing Agent: TCEP is often preferred over DTT for the pre-reduction step because it does not contain a thiol group itself and therefore does not need to be as rigorously removed before the addition of the MTS reagent.
- Freshness of MTSES Solution: The thiosulfonate group is susceptible to hydrolysis, which can reduce the effective concentration of the reagent and lead to inconsistent results. Preparing the stock solution immediately before use is a critical step for reproducibility.

Section 5: A Note on Sodium Methanethiosulfonate

For completeness, it is useful to briefly touch upon the parent compound, Sodium methanethiosulfonate.

Table 2: Physicochemical Properties of Sodium Methanethiosulfonate

Property	Value	Source
Molecular Formula	$CH_3NaO_2S_2$	[2][3][4]
Molecular Weight	~134.15 g/mol	[2][3][4]
CAS Number	1950-85-2	[2][3][4]

While also a potent thiol-reactive agent, its lower aqueous solubility compared to MTSES can be a limiting factor in some biological applications. The addition of the sulfonatoethyl group in MTSES significantly enhances its utility in aqueous environments.

Conclusion

While the initially requested compound, **Sodium (5-Sulfonatopentyl)methanethiosulfonate**, remains elusive in the current body of scientific literature, the principles and applications of sulfonated methanethiosulfonate reagents are well-established. Sodium (2-

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Sulfonatoethyl)methanethiosulfonate (MTSES) stands as a robust and versatile tool for the selective modification of cysteine residues. Its high reactivity, specificity, and aqueous solubility make it an indispensable reagent for researchers in diverse fields, from fundamental protein biochemistry to the development of novel therapeutics. A thorough understanding of its chemical properties and reaction mechanism, coupled with meticulous experimental design, will undoubtedly continue to drive innovation and discovery in the life sciences.

References

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